

Personal protective equipment for handling SR1664

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Compound of Interest

Compound Name: SR1664

Cat. No.: B610964

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Essential Safety and Handling Guide for SR1664

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This document provides critical operational and safety protocols for the handling and disposal of **SR1664**, a selective peroxisome proliferator-activated receptor gamma (PPAR γ) modulator. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required at all times when handling **SR1664**. The following table summarizes the necessary PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified, with side shields
Hand Protection	Disposable Gloves	Nitrile or latex, powder-free
Body Protection	Laboratory Coat	Full-length, buttoned
Respiratory	Fume Hood or Respirator	Use in a well-ventilated area or under a fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or when aerosolization is possible.

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **SR1664** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Preparation of Solutions:

- All handling of solid **SR1664** and preparation of stock solutions should be performed in a chemical fume hood to minimize inhalation exposure.
- Use appropriate solvents as recommended by the supplier. **SR1664** is typically soluble in DMSO and ethanol.
- Avoid generating dust when handling the solid form.

Administration in Experimental Models:

- For in vivo studies, appropriate animal handling restraints and techniques should be used to minimize the risk of accidental exposure through bites or scratches.
- For in vitro studies, all cell culture work involving **SR1664** should be conducted in a certified biological safety cabinet (BSC).

Disposal Plan

Waste Segregation:

- All disposable materials that have come into contact with **SR1664**, including gloves, pipette tips, and empty vials, should be considered chemical waste.
- Segregate **SR1664** waste from other laboratory waste streams.

Disposal Procedure:

- Dispose of **SR1664** waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.
- Do not dispose of **SR1664** down the drain or in the regular trash.

Decontamination Plan

Spill Response:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed container for disposal as chemical waste.
- Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.

- For large spills, evacuate the area and contact your institution's EHS department immediately.

Personnel Decontamination:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Experimental Protocols

In Vivo Administration in Mice

This protocol is a general guideline for the administration of **SR1664** to mice and should be adapted to specific experimental needs and approved by the Institutional Animal Care and Use Committee (IACUC).

- Preparation of Dosing Solution:
 - On the day of dosing, prepare the **SR1664** solution in a suitable vehicle, such as a mixture of DMSO, PEG300, Tween-80, and saline.
 - The final concentration should be calculated based on the desired dose and the average weight of the mice.
- Animal Handling:
 - Acclimatize mice to the experimental conditions before the start of the study.

- Weigh each mouse to determine the precise volume of the dosing solution to be administered.
- Administration:
 - **SR1664** can be administered via various routes, including intraperitoneal (IP) injection or oral gavage. The choice of route will depend on the experimental design.
 - Use proper injection or gavage techniques to minimize stress and injury to the animals.
- Post-Administration Monitoring:
 - Monitor the animals regularly for any adverse effects.
 - At the end of the study, euthanize the animals using an IACUC-approved method.

In Vitro Cell Culture Assay

This protocol provides a general framework for treating cultured cells with **SR1664**.

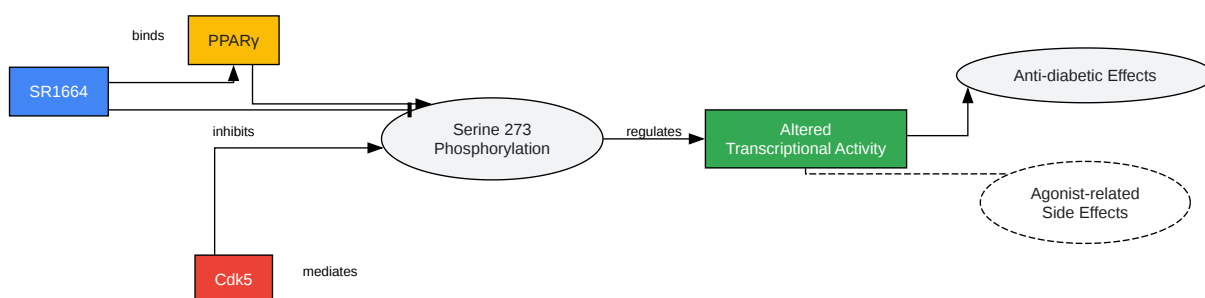
- Cell Seeding:
 - Plate cells at the desired density in a multi-well plate and allow them to adhere overnight in a humidified incubator (37°C, 5% CO₂).
- Preparation of Treatment Media:
 - Prepare a stock solution of **SR1664** in an appropriate solvent (e.g., DMSO).
 - On the day of the experiment, dilute the stock solution to the desired final concentrations in the cell culture medium. Ensure the final solvent concentration is consistent across all treatments and does not exceed a level toxic to the cells (typically <0.1% DMSO).
- Cell Treatment:
 - Remove the old medium from the cells and replace it with the treatment media containing the various concentrations of **SR1664**.
 - Include appropriate controls, such as a vehicle-only control.

- Incubation and Analysis:

- Incubate the cells for the desired period.
- Following incubation, cells can be harvested for various downstream analyses, such as gene expression analysis (qPCR), protein analysis (Western blotting), or functional assays.

Signaling Pathway of SR1664

SR1664 is a selective PPAR γ modulator that inhibits the phosphorylation of PPAR γ at serine 273 (S273) by cyclin-dependent kinase 5 (Cdk5). This inhibition alters the transcriptional activity of PPAR γ , leading to its anti-diabetic effects without the side effects associated with full agonists.



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Caption: **SR1664** inhibits Cdk5-mediated PPAR γ phosphorylation.

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